

Technical Guide: Purity and Quality Specifications for Bromo-PEG3-Phosphonic Acid[1]

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Compound of Interest

Compound Name: *Bromo-PEG3-phosphonic acid*

Cat. No.: *B606394*

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Chemical Identity & Structural Integrity

Bromo-PEG3-phosphonic acid is a discrete (monodisperse) polyethylene glycol linker featuring a terminal alkyl bromide for nucleophilic substitution and a phosphonic acid headgroup for robust metal oxide binding or biological mimicry.[1]

Core Chemical Data

Attribute	Specification
Chemical Name	11-Bromo-3,6,9-trioxaundecylphosphonic acid
CAS Number	1148026-99-6 (Acid form); Note: 1148026-98-5 refers to the diethyl ester precursor
Molecular Formula	C
	H
	BrO
	P
Molecular Weight	~321.10 Da
Structure	Br-CH
	-CH
	-(O-CH
	-CH
	)
	-PO(OH)
Appearance	Viscous colorless to pale yellow oil or low-melting solid (hygroscopic)
Solubility	Soluble in Water, DMSO, DMF, Methanol; Sparingly soluble in Hexane

Structural Logic

- PEG3 Spacer: Provides a defined distance (~12–15 Å) and water solubility, reducing non-specific binding in biological assays.
- Phosphonic Acid (-PO

H

): A "hard" ligand that forms bidentate or tridentate coordination bonds with metal oxides (TiO₂, Fe₂O₃)

O

), superior to carboxylic acids in hydrolytic stability.

- Alkyl Bromide (-Br): A versatile electrophile for S

2 reactions with thiols (cysteine residues) or amines, facilitating bioconjugation.^[1]

Critical Quality Attributes (CQAs) & Specifications

For pharmaceutical and high-precision research applications, the following specifications define "High Purity" (Grade A).

Test Parameter	Method	Specification (Grade A)	Rationale
Purity (HPLC)	RP-HPLC (ELSD/CAD)	$\geq 95.0\%$ (Area %)	PEG chains lack UV chromophores; ELSD is required for accurate quantitation.
Identity (NMR)	¹ H NMR (DMSO-d ₆)	Conforms to Structure	Verifies PEG chain integrity and Br-CH triplet.
Identity (P-NMR)	³¹ P NMR	Single peak (δ 20–35 ppm)	Confirms phosphonic acid state; detects residual esters or inorganic phosphates. [1]
Mass Identity	LC-MS (ESI)	[M-H] or [M+H] ± 1 Da	Confirms molecular weight and absence of halogen exchange (e.g., Cl vs Br). [1]
Residual Solvents	GC-HS	$\leq 0.5\%$ (Total)	Critical for biological toxicity; common residuals include DCM or THF. [1]
Water Content	Karl Fischer	$\leq 1.0\%$	Phosphonic acids are hygroscopic; excess water accelerates bromide hydrolysis.

Detailed Analytical Protocols

Standard UV-HPLC is insufficient for this molecule due to the lack of aromatic rings.[\[1\]](#) The following protocols utilize Evaporative Light Scattering Detection (ELSD) and Nuclear Magnetic Resonance (NMR) for robust validation.

Protocol A: Purity Analysis via RP-HPLC-ELSD[1]

- Objective: Quantify the main product and detect oligomeric impurities or hydrolyzed bromide (HO-PEG-PO H).
- System: Agilent 1260 Infinity II or equivalent with ELSD.
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water (Milli-Q)[1]
 - B: Acetonitrile (HPLC Grade)
- Gradient: 5% B to 95% B over 20 minutes; Hold 5 mins.
- Detection: ELSD (Drift Tube Temp: 50°C, Gain: 8, Gas Pressure: 3.5 bar). Note: UV at 210 nm is auxiliary only.
- Pass Criteria: Main peak retention time matches standard; Integration >95%.

Protocol B: Phosphonic Acid Verification via P NMR

- Objective: Distinguish between the free acid, mono-ester, and diethyl ester precursor.
- Solvent: DMSO-d (prevents exchange broadening seen in D O).
- Internal Standard: Triphenylphosphine oxide (TPPO) or Phosphoric acid (external capillary).
- Procedure:

- Dissolve 10 mg sample in 0.6 mL DMSO-d

.

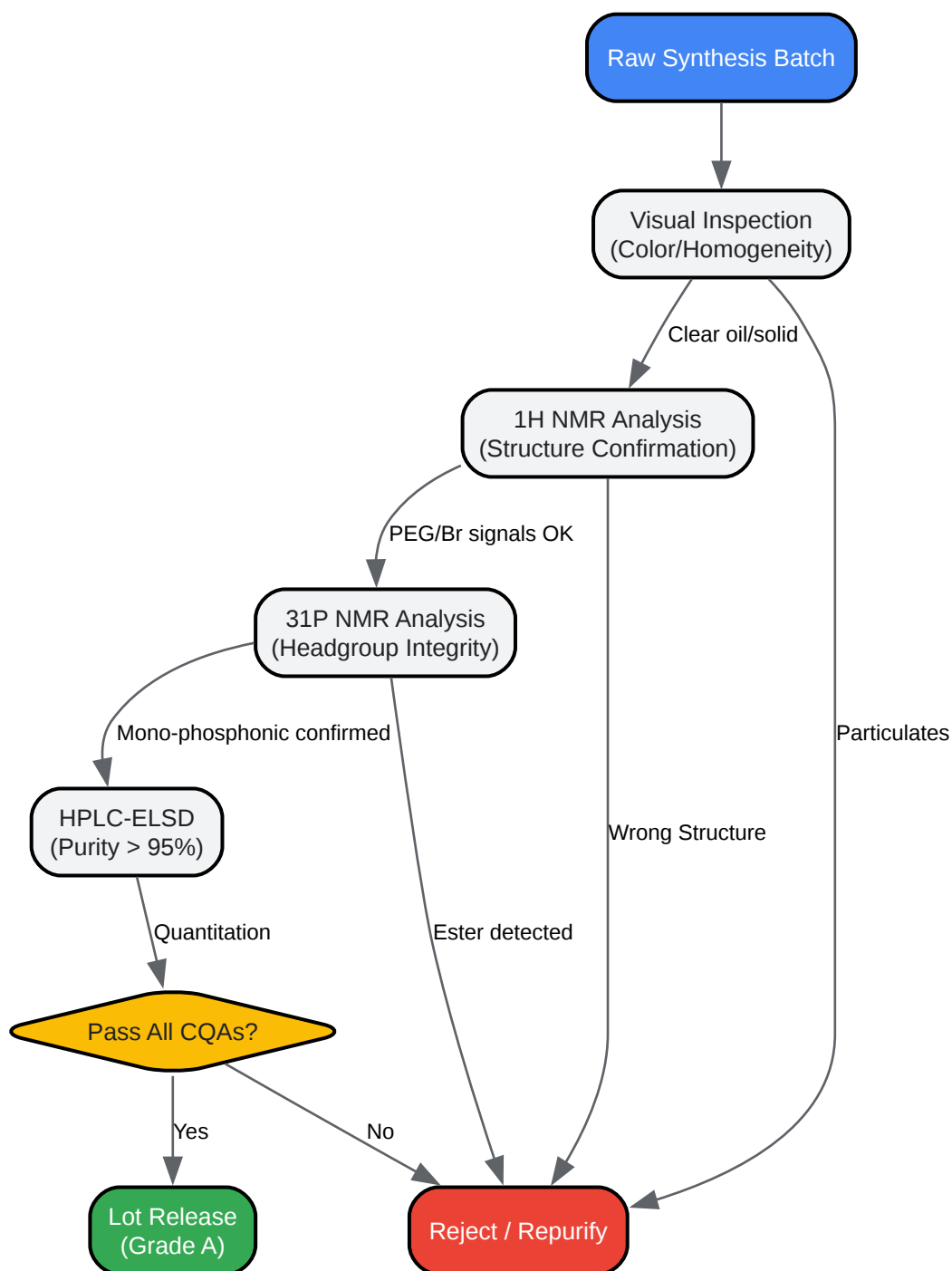
- Acquire proton-decoupled

P spectrum (min 64 scans).[\[1\]](#)

- Interpretation:
 - 20–30 ppm: Free Phosphonic Acid (Broad singlet often indicates acid protons exchanging).
 - 0 ppm: Orthophosphoric acid contaminant.
 - Multiple peaks: Indicates partial ester hydrolysis (Quality Failure).

Visualization: Quality Control Decision Tree

The following diagram illustrates the logical flow for lot release, ensuring no compromised material enters downstream applications.



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Figure 1: QC Workflow. A rigorous "gate-check" system where

P NMR is the critical checkpoint for functional integrity before purity quantification.

Stability, Storage & Handling

The phosphonic acid group is chemically stable, but the alkyl bromide is susceptible to hydrolysis and light-induced degradation.

Degradation Pathways[1]

- Hydrolysis (Bromide): In the presence of moisture and heat, the terminal -Br converts to -OH (Alcohol-PEG-Phosphonic acid).[1] This impurity is inert in S2 bioconjugation, leading to reduced conjugation efficiency.
- Condensation: Phosphonic acids can form anhydrides (P-O-P bonds) if heated under vacuum, reducing solubility.

Handling Protocols

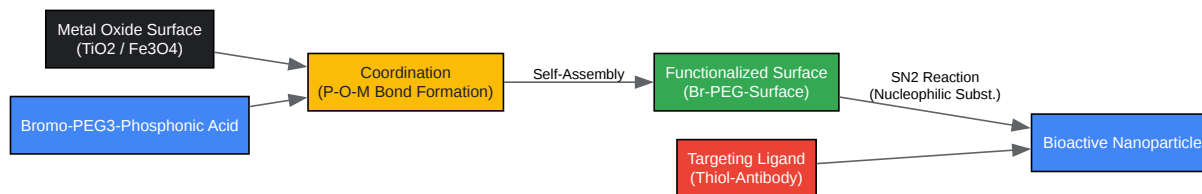
- Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen).
- Container: Amber glass vials (to protect alkyl bromide from photolysis) with Teflon-lined caps. [1]
- Thawing: Equilibrate to room temperature before opening to prevent condensation of atmospheric water.

Application Context: Surface Functionalization

Bromo-PEG3-phosphonic acid is uniquely suited for creating "stealth" surfaces on metal oxide nanoparticles (e.g., Iron Oxide for MRI, Titanium for implants).[1]

Mechanism of Action

The phosphonic acid anchors to the metal oxide surface through strong coordination (monodentate, bidentate, or tridentate), leaving the Bromide exposed for further functionalization with targeting ligands (e.g., antibodies, peptides).[2]



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Figure 2: Surface Functionalization Workflow. The phosphonic acid creates a stable monolayer, exposing the bromide for secondary conjugation.

References

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Sources

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- [2. precisepeg.com \[precisepeg.com\]](#)
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- To cite this document: BenchChem. [Technical Guide: Purity and Quality Specifications for Bromo-PEG3-Phosphonic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606394/docs#technical-guide-purity-and-quality-specifications-for-bromo-peg3-phosphonic-acid-1\]](https://www.benchchem.com/product/b606394/docs#technical-guide-purity-and-quality-specifications-for-bromo-peg3-phosphonic-acid-1)

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